

C12-Sphingosine in Cell Signaling: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C12-Sphingosine

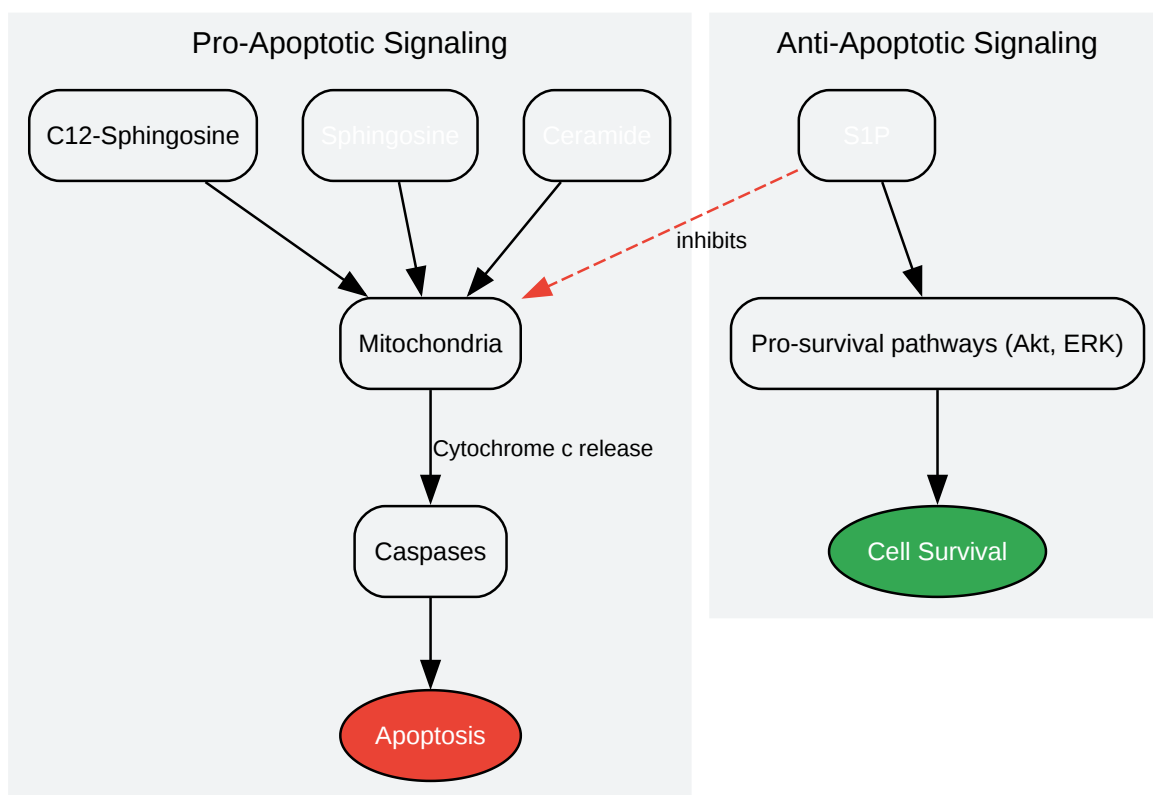
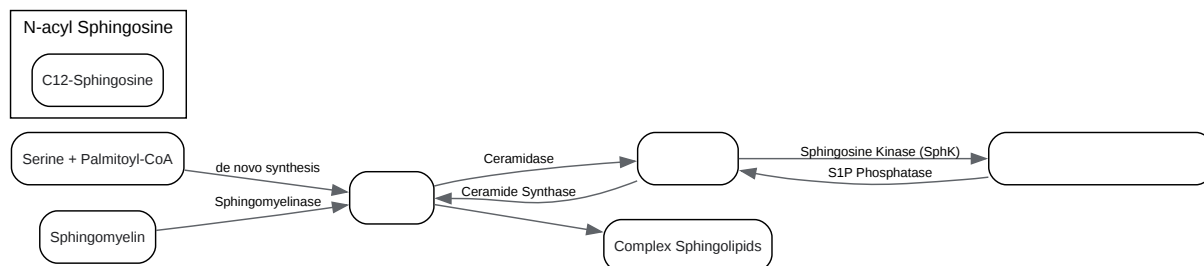
Cat. No.: B032042

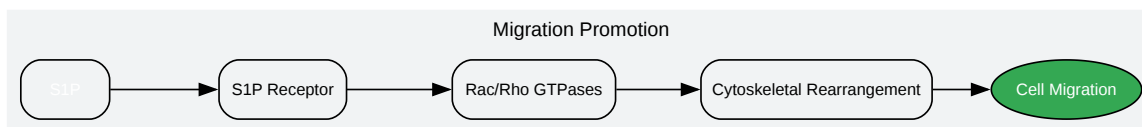
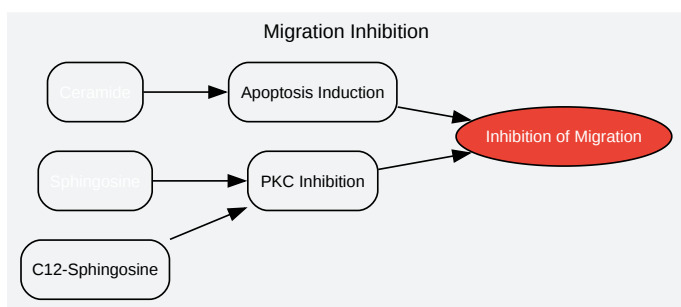
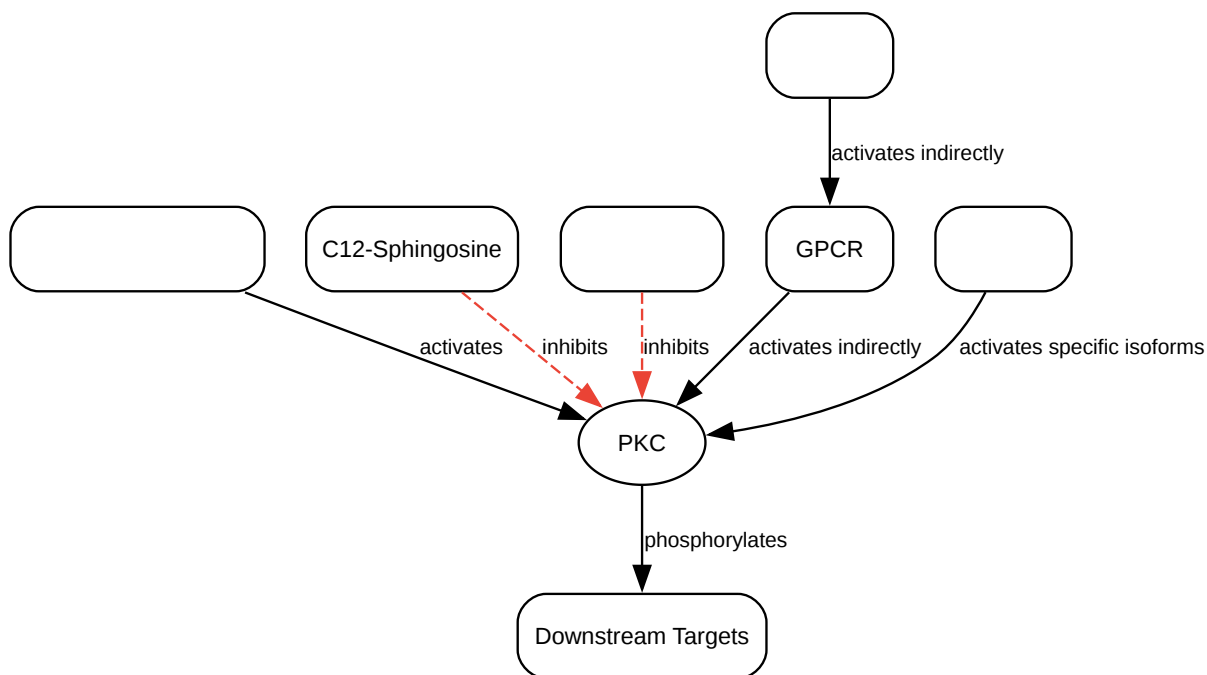
[Get Quote](#)

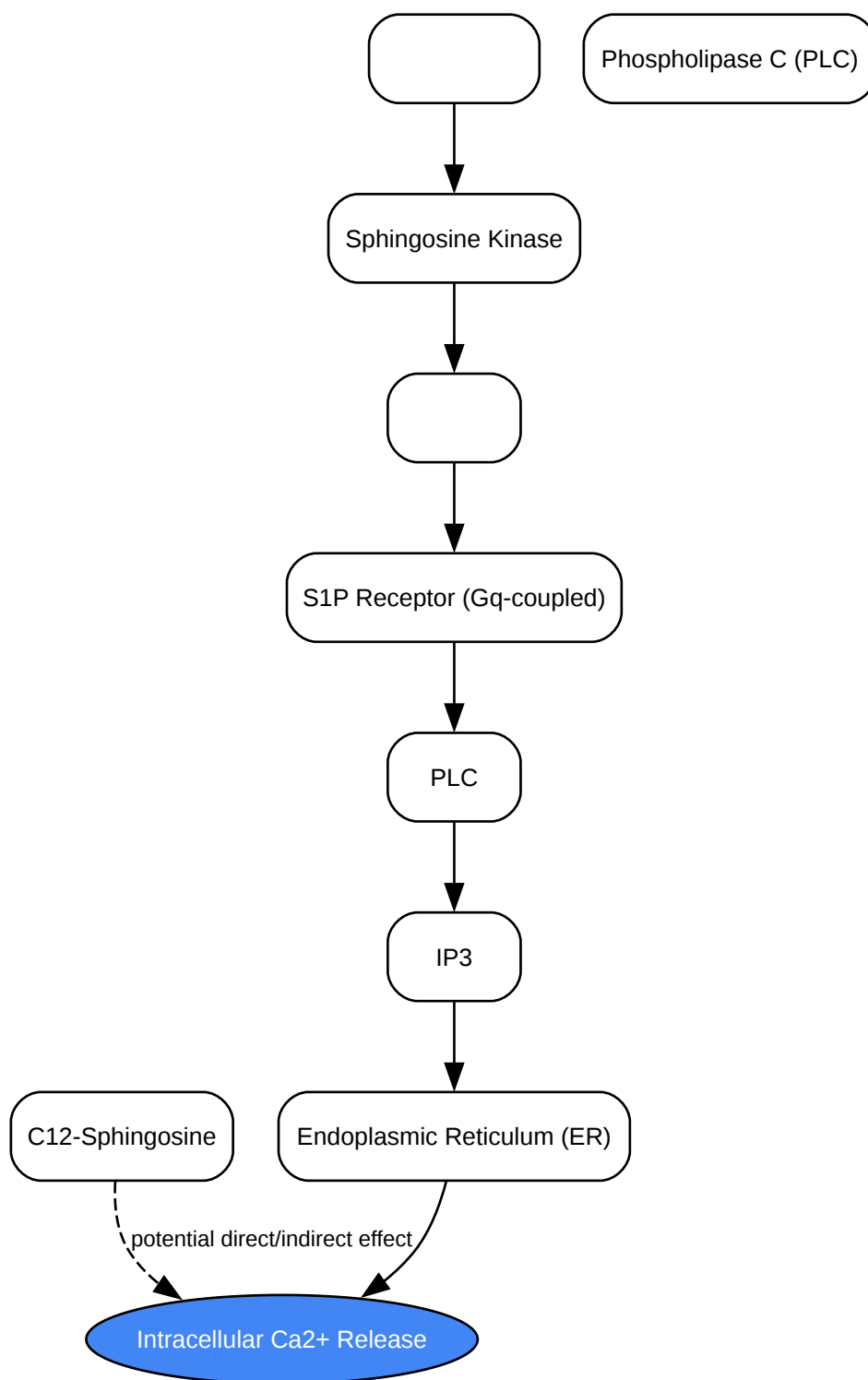
For researchers, scientists, and drug development professionals, understanding the nuanced roles of sphingolipids in cellular signaling is paramount. This guide provides a comparative analysis of **C12-Sphingosine**'s effects on key cellular processes versus other critical sphingolipids: Sphingosine, Sphingosine-1-Phosphate (S1P), and Ceramide. This document synthesizes experimental data to highlight their distinct and overlapping functions in apoptosis, protein kinase C activity, cell migration, and calcium mobilization.

The Sphingolipid Network: A Dynamic Interplay

Sphingolipids are a class of bioactive lipids that are integral to cell membrane structure and are pivotal players in a multitude of signaling pathways. The balance between different sphingolipid species, often referred to as the "sphingolipid rheostat," can determine a cell's fate—dictating whether it proliferates, differentiates, or undergoes programmed cell death.^{[1][2]} The metabolic interconversion of these lipids is a tightly regulated process, allowing cells to rapidly respond to extracellular and intracellular cues.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sphingosine kinases, sphingosine 1-phosphate, apoptosis and diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Differential Effects of Sphingolipids on Cell Death and Antioxidant Defenses in Type 1 and Type 2 Endometrial Cancer Cells [mdpi.com]
- To cite this document: BenchChem. [C12-Sphingosine in Cell Signaling: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032042#c12-sphingosine-s-effect-on-cell-signaling-vs-other-sphingolipids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com